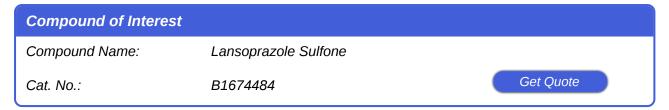


Lansoprazole Sulfone (CAS 131926-99-3): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Lansoprazole Sulfone, identified by CAS number 131926-99-3, is the primary and pharmacologically less active metabolite of the proton pump inhibitor (PPI) Lansoprazole. Formed predominantly in the liver through the action of cytochrome P450 enzymes, specifically CYP3A4, its characterization and quantification are critical for comprehensive pharmacokinetic and drug metabolism studies of Lansoprazole. This technical guide provides an in-depth overview of Lansoprazole Sulfone, including its chemical and physical properties, metabolic pathway, and detailed experimental protocols for its synthesis and analytical determination.

Chemical and Physical Properties

Lansoprazole Sulfone is a sulfone derivative of Lansoprazole, appearing as a white to off-white solid. It is sparingly soluble in water but demonstrates solubility in organic solvents such as methanol and dimethyl sulfoxide (DMSO).[1]



Property	Value	Source
CAS Number	131926-99-3	[1]
Molecular Formula	C16H14F3N3O3S	[2][3]
Molecular Weight	385.36 g/mol	[4]
Melting Point	207°C (decomposition)	[4]
pKa (Predicted)	9.04 ± 0.10	[1]
Appearance	White to off-white solid	[1]
Solubility	DMF: 30 mg/mLDMSO: 30 mg/mLEthanol: 5 mg/mLDMSO:PBS (pH 7.2) (1:1): 0.5 mg/mL	[2]

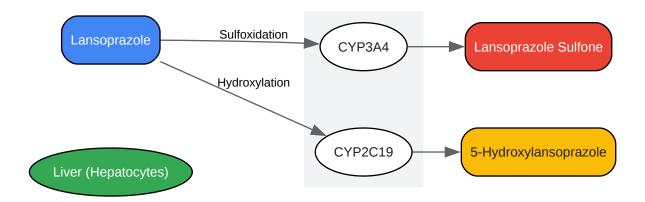
Metabolic Pathway of Lansoprazole

Lansoprazole undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system. The two major metabolic pathways are sulfoxidation and hydroxylation.

- Sulfoxidation: This pathway is predominantly catalyzed by the CYP3A4 enzyme and results in the formation of **Lansoprazole Sulfone**.
- Hydroxylation: This pathway is mainly catalyzed by CYP2C19 and leads to the formation of 5-hydroxylansoprazole.

Genetic polymorphisms in CYP2C19 can significantly influence the metabolic profile of Lansoprazole, affecting its efficacy and potential for drug-drug interactions.





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Metabolic pathway of Lansoprazole.

Experimental Protocols Synthesis of Lansoprazole Sulfone

The synthesis of **Lansoprazole Sulfone** is typically achieved through the oxidation of Lansoprazole or its sulfide precursor, Lansoprazole sulfide. The following protocol is a representative method based on literature procedures.

Materials:

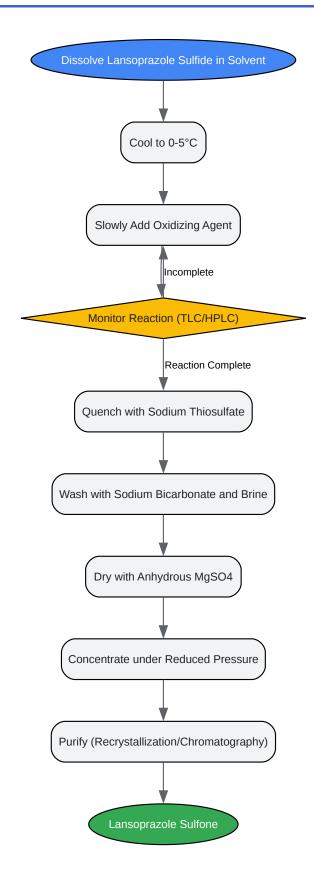
- Lansoprazole sulfide
- m-Chloroperoxybenzoic acid (m-CPBA) or Hydrogen Peroxide
- Dichloromethane or other suitable solvent
- Sodium bicarbonate solution
- Sodium thiosulfate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware



Procedure:

- Dissolve Lansoprazole sulfide in a suitable solvent such as dichloromethane in a roundbottom flask.
- Cool the solution in an ice bath to 0-5°C.
- Slowly add a solution of the oxidizing agent (e.g., m-CPBA) in the same solvent to the cooled solution of Lansoprazole sulfide while stirring. The molar ratio of the oxidizing agent to the sulfide is typically around 2:1 to ensure complete conversion to the sulfone.
- Monitor the reaction progress by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Once the reaction is complete, quench any excess oxidizing agent by adding a saturated solution of sodium thiosulfate.
- Wash the organic layer sequentially with a saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude Lansoprazole Sulfone can be purified by recrystallization or column chromatography to yield the final product.





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